Strategic Synthesis of 5'-Fluoro-2'-iodoacetophenone: A Technical Guide

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Compound of Interest

Compound Name:	*5'-Fluoro-2'-iodoacetophenone*
CAS No.:	*914225-70-0*
Cat. No.:	*B570891*

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Executive Summary

5'-Fluoro-2'-iodoacetophenone (CAS: 914225-70-0) is a critical halogenated aromatic intermediate, most notably utilized in the synthesis of Lorlatinib (PF-06463922), a third-generation ALK/ROS1 tyrosine kinase inhibitor.[1] Its structural value lies in the orthogonal reactivity of its substituents: the acetyl group serves as a handle for condensation or reduction, the iodine atom facilitates palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira), and the fluorine atom modulates metabolic stability and lipophilicity.

This guide details two primary synthetic distinct strategies:

- The Process Route (Scalable): Conversion of 5-fluoro-2-iodobenzoic acid via malonate displacement.
- The Direct Functionalization Route (Medicinal Chemistry): Sandmeyer iodination of 2-amino-5-fluoroacetophenone.

Retrosynthetic Analysis

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The synthesis of **5'-fluoro-2'-iodoacetophenone** can be deconstructed into two logical precursors based on the availability of starting materials and the desired scale of production.

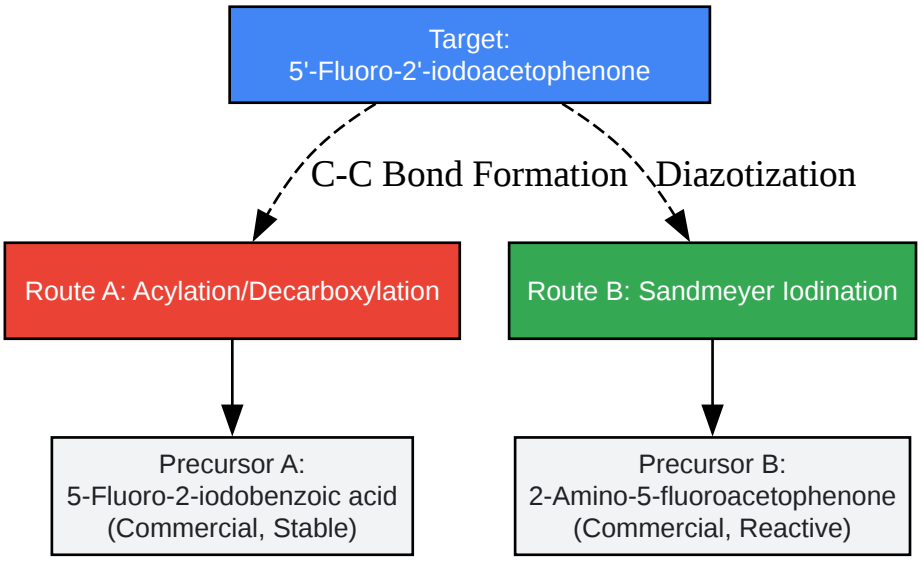

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Figure 1: Retrosynthetic disconnection showing the two primary chemical lineages.

Route A: The Process Chemistry Approach (Scalable)

Starting Material: 5-Fluoro-2-iodobenzoic acid (CAS: 52548-63-7) Mechanism: Acid Chloride Activation

Magnesium Malonate Addition

Decarboxylation.

This route is preferred for multi-gram to kilogram scale synthesis because it avoids the thermal instability associated with diazonium salts. It utilizes a magnesium chelate to drive the acylation of diethyl malonate, followed by a controlled hydrolysis/decarboxylation to reveal the methyl ketone.

Reaction Scheme & Logic

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The transformation bypasses the use of highly reactive methyl Grignard reagents (which can attack the iodine) by using a "soft" nucleophile (malonate) that is subsequently trimmed down to the acetyl group.

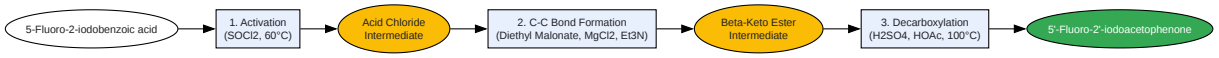

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Figure 2: The magnesium malonate pathway avoids organometallic incompatibility with the aryl iodide.

Detailed Protocol

Based on industrial patent methodologies (CN105732355A).

Step 1: Acid Chloride Formation

- Charge a reaction vessel with 5-fluoro-2-iodobenzoic acid (1.0 eq).
- Add Thionyl Chloride ($SOCl_2$, 5.0 eq) and a catalytic amount of DMF.
- Heat to 60°C and stir until the solution clarifies and gas evolution ceases (approx. 3-5 hours).
- Concentrate under reduced pressure to remove excess $SOCl_2$. Chase with toluene (2x) to ensure complete removal of acidic volatiles.
- Result: Crude 5-fluoro-2-iodobenzoyl chloride (Yellow oil). Use immediately.

Step 2: Malonate Acylation

- In a separate vessel, dissolve Diethyl Malonate (1.2 eq) in Ethyl Acetate (EtOAc).
- Add $MgCl_2$ (1.5 eq) and cool to 0°C.
- Add Triethylamine (Et_3N, 2.5 eq) dropwise. Critical: Maintain temperature <10°C to control exotherm. Stir for 30 mins to form the magnesium enolate.

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- Add the crude acid chloride (dissolved in minimal EtOAc) dropwise to the enolate solution.
- Warm to room temperature and stir for 2 hours.
- Quench with 1N HCl. Separate organic layer, wash with brine, and concentrate.[2]

Step 3: Hydrolysis and Decarboxylation

- Dissolve the crude malonate adduct in a mixture of Acetic Acid / Water / Conc. H_2SO_2 (Ratio 6:4:1).
- Heat to 100°C (Reflux) overnight.
  - Mechanism:[3][4][5][6][7][8] Acid-catalyzed hydrolysis of esters to gem-diacids, which spontaneously decarboxylate to the ketone.
- Cool to room temperature. Dilute with water and extract with EtOAc.[2]
- Wash with $NaHCO_3$ (to remove residual acids) and Brine.
- Dry over Na_2SO_4 and concentrate.
- Purification: Recrystallization from Hexanes/EtOAc or column chromatography (0-10% EtOAc in Hexanes).

Route B: The Sandmeyer Approach (Direct Functionalization)

Starting Material: 2-Amino-5-fluoroacetophenone (CAS: 2343-25-1) Mechanism: Diazotization

Radical-Nucleophilic Substitution (

).

This route is ideal for laboratory-scale synthesis (<50g) where speed is prioritized over cost. The starting material already contains the acetyl group, eliminating the need for carbon chain manipulation.

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Critical Control Points

- Temperature: Diazotization must occur at <5°C to prevent hydrolysis to the phenol (5-fluoro-2-hydroxyacetophenone).
- Acid Choice: H_2SO_4 is preferred over HCl to minimize the formation of the chlorinated byproduct (Sandmeyer chloro-substitution).

Detailed Protocol

Step 1: Diazonium Salt Formation

- Suspend 2-Amino-5-fluoroacetophenone (1.0 eq) in water/conc. H_2SO_4 (ratio 10:1).
- Cool the suspension to 0°C in an ice/salt bath.
- Add an aqueous solution of Sodium Nitrite ($NaNO_2$, 1.1 eq) dropwise.
  - Observation: The solid amine should dissolve as the diazonium salt forms. The solution turns clear/yellow.
  - Test: Verify excess nitrous acid using starch-iodide paper (turns blue immediately).

Step 2: Iodination

- Dissolve Potassium Iodide (KI, 1.5 eq) in water (minimal volume).
- Add the cold diazonium solution slowly to the KI solution (or vice versa) while stirring vigorously.
  - Note: Expect vigorous gas evolution (N_2) and formation of a dark oil/precipitate (Iodine formation).
- Allow the mixture to warm to room temperature and stir for 2 hours.
- Heat to 60°C for 30 minutes to ensure complete decomposition of the diazonium intermediate.

Step 3: Workup

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- Cool and extract with Diethyl Ether or EtOAc.
- Crucial Wash: Wash the organic layer with 10% Sodium Thiosulfate ($Na_2S_2O_3$) to remove the dark purple iodine byproduct. The organic layer should turn pale yellow.
- Dry over $MgSO_4$ and concentrate.

Comparative Analysis of Starting Materials

Feature	5-Fluoro-2-iodobenzoic Acid (Route A)	2-Amino-5-fluoroacetophenone (Route B)
CAS Number	52548-63-7	2343-25-1
Step Count	3 Steps (Activation, Coupling, Decarboxylation)	1 Pot (2 Steps: Diazotization, Substitution)
Scalability	High (Safe, stable intermediates)	Low/Medium (Diazonium salts are unstable)
Safety Profile	Standard corrosive hazards ($SOCl_2$, H_2SO_4)	High Hazard (Exothermic, N_2 gas evolution)
Cost Efficiency	High (Reagents are cheap bulk chemicals)	Lower (Starting material is more expensive)
Primary Use	Industrial / GMP Manufacturing	Medicinal Chemistry / Fast Analoging

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